

Physicochemical properties of 4'-Hydroxypiptocarphin A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Hydroxypiptocarphin A

Cat. No.: B15590667

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4'-Hydroxypiptocarphin A: An In-Depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Hydroxypiptocarphin A is a sesquiterpenoid compound that has been isolated from plants of the Vernonia genus, specifically from Vernonia angulifolia. As a member of the extensive family of sesquiterpenoids found in the Asteraceae family, this natural product is of interest to researchers in the fields of phytochemistry and drug discovery. The complex structure and potential biological activities of piptocarphin derivatives warrant a detailed understanding of their physicochemical properties to facilitate further investigation and potential therapeutic applications.

This technical guide provides a summary of the available physicochemical data for **4'-Hydroxypiptocarphin A**, outlines general experimental protocols for the isolation and characterization of similar compounds, and presents logical workflows for these processes.

Physicochemical Properties

A thorough search of available scientific literature and chemical databases did not yield specific, experimentally determined quantitative data for many of the core physicochemical

properties of **4'-Hydroxypiptocarphin A**. The compound is identified by the Chemical Abstracts Service (CAS) Number 103994-39-4.

General qualitative information suggests that, like many sesquiterpenoids, **4'-Hydroxypiptocarphin A** is likely to be soluble in organic solvents such as dimethyl sulfoxide (DMSO), methanol, ethanol, and ethyl acetate, with limited solubility in water.

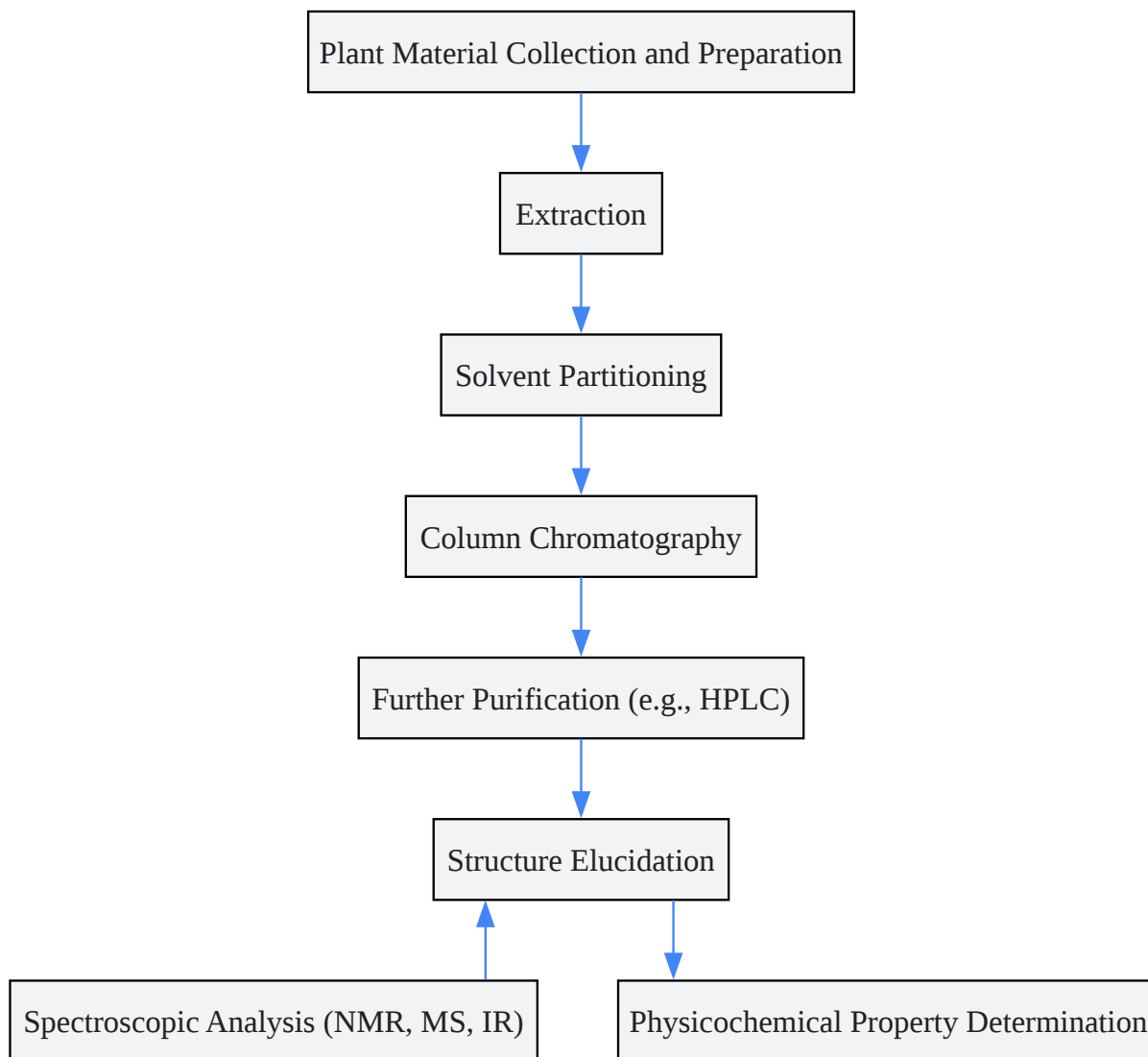
Due to the absence of specific published data, the following table remains incomplete. Researchers are encouraged to perform experimental determination of these properties upon isolation of the compound.

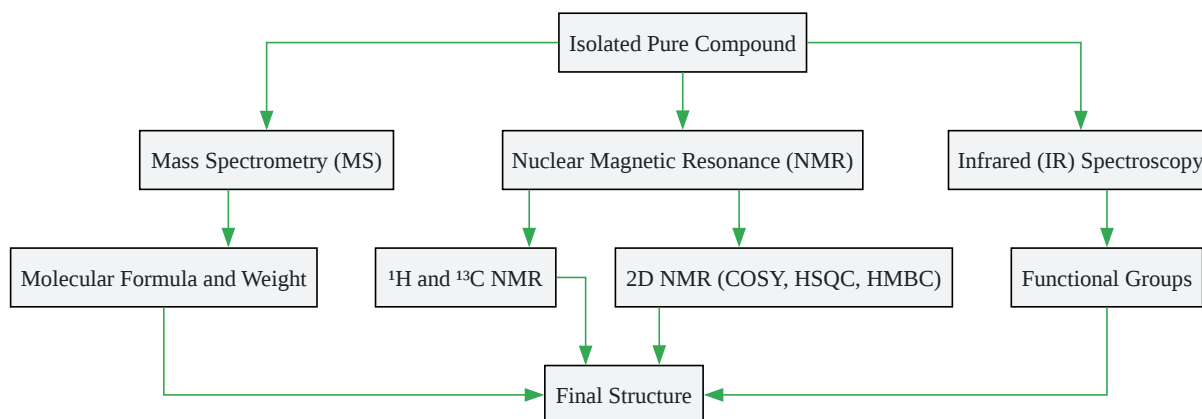
Property	Value
Molecular Formula	Data not available
Molecular Weight	Data not available
Melting Point	Data not available
Appearance	Data not available
Solubility	Soluble in DMSO
¹ H NMR Data	Data not available
¹³ C NMR Data	Data not available
Mass Spectrometry Data	Data not available
Infrared Spectroscopy Data	Data not available

Experimental Protocols

While specific experimental details for the isolation and characterization of **4'-Hydroxypiptocarphin A** are not readily available, the following represents a generalized workflow and common methodologies employed for the isolation and structural elucidation of sesquiterpenoids from plant material.

General Workflow for Isolation and Characterization





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Phone: (601) 213-4426

Email: info@benchchem.com